

# Physical properties of Allyl isonicotinate (boiling point, density)

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **Allyl isonicotinate**

Cat. No.: **B1581347**

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An In-Depth Technical Guide to the Physical Properties of **Allyl Isonicotinate**

## Introduction to Allyl Isonicotinate

**Allyl isonicotinate** (CAS No. 25635-24-9), also known as allyl 4-pyridinecarboxylate or isonicotinic acid allyl ester, is a chemical compound with the molecular formula  $C_9H_9NO_2$ .<sup>[1][2]</sup> <sup>[3]</sup> As an ester of isonicotinic acid and allyl alcohol, it possesses a unique chemical structure that makes it a subject of interest in various research and development fields. This guide provides a focused examination of two of its fundamental physical properties: boiling point and density. A thorough understanding of these characteristics is paramount for professionals in research, chemical synthesis, and drug development, as these properties govern the substance's behavior in different environments and are critical for purification, handling, and formulation processes.

## Part 1: Boiling Point of Allyl Isonicotinate

The boiling point is a key physical property that indicates the temperature at which a liquid's vapor pressure equals the external pressure, leading to the transition from a liquid to a vapor phase. For a pure substance like **Allyl isonicotinate**, the boiling point is a sharp, characteristic value under a given pressure and serves as a crucial criterion for its purity and identification.

## Reported Boiling Point

The determination of a precise boiling point is often conducted under reduced pressure (vacuum) to prevent the decomposition of heat-sensitive compounds. The available data for **Allyl isonicotinate** specifies its boiling point at a reduced pressure.

Physical Property	Value	Conditions	Source
Boiling Point	106 °C	10 mmHg	[4][5]

This value is critical for designing distillation procedures for the purification of **Allyl isonicotinate**. A lower atmospheric pressure leads to a decrease in the boiling point.[6]

## Experimental Protocol for Boiling Point Determination (Micro-Scale Method)

For researchers working with small quantities of a substance, a micro-boiling point determination is a practical and efficient method.[7] This technique relies on observing the temperature at which the vapor pressure of the liquid inside a capillary tube equals the surrounding atmospheric pressure.

### Methodology:

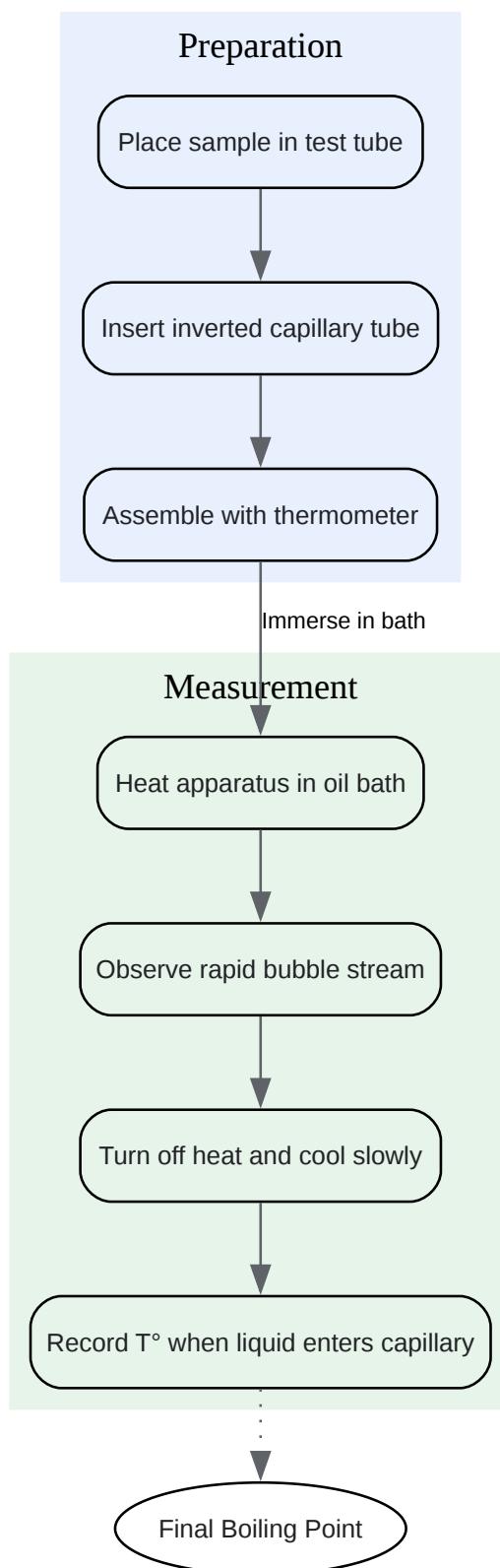
- **Sample Preparation:** Place approximately 0.5 mL of **Allyl isonicotinate** into a small test tube.
- **Capillary Insertion:** Insert a capillary tube (sealed at one end) into the test tube with the open end downwards.
- **Apparatus Setup:** Attach the test tube to a thermometer. Immerse the assembly in a heating bath (e.g., paraffin oil), ensuring the liquid level in the bath is above the sample level but below the top of the test tube.
- **Heating:** Gently heat the bath while stirring to ensure uniform temperature distribution. Observe the capillary tube.
- **Observation:** Initially, trapped air will be expelled from the capillary. As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the

capillary's open end.[\[7\]](#)

- Cooling and Measurement: Turn off the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[\[7\]](#) This indicates that the vapor pressure of the sample is equal to the external pressure.

**Causality and Trustworthiness:** This method is self-validating because the physical phenomenon of vapor pressure equalization provides a distinct and reproducible endpoint. The slow cooling phase is critical to ensure that the temperature recorded accurately reflects the equilibrium between the liquid and vapor phases.

## Workflow for Boiling Point Determination

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- To cite this document: BenchChem. [Physical properties of Allyl isonicotinate (boiling point, density)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1581347#physical-properties-of-allyl-isonicotinate-boiling-point-density\]](https://www.benchchem.com/product/b1581347#physical-properties-of-allyl-isonicotinate-boiling-point-density)

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